

Personal protective equipment for handling Methyl 1-hydroxy-4-oxocyclohexaneacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 1-hydroxy-4-oxocyclohexaneacetate

Cat. No.: B156757

[Get Quote](#)

Essential Safety and Handling Guide for Methyl 1-hydroxy-4-oxocyclohexaneacetate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate safety, operational, and disposal guidance for handling **Methyl 1-hydroxy-4-oxocyclohexaneacetate** (CAS No. 81053-14-7). While a specific Safety Data Sheet (SDS) for this compound is not readily available, this guide is based on data from structurally similar compounds to provide the best available safety information. A comprehensive, compound-specific risk assessment is strongly advised before commencing any work.

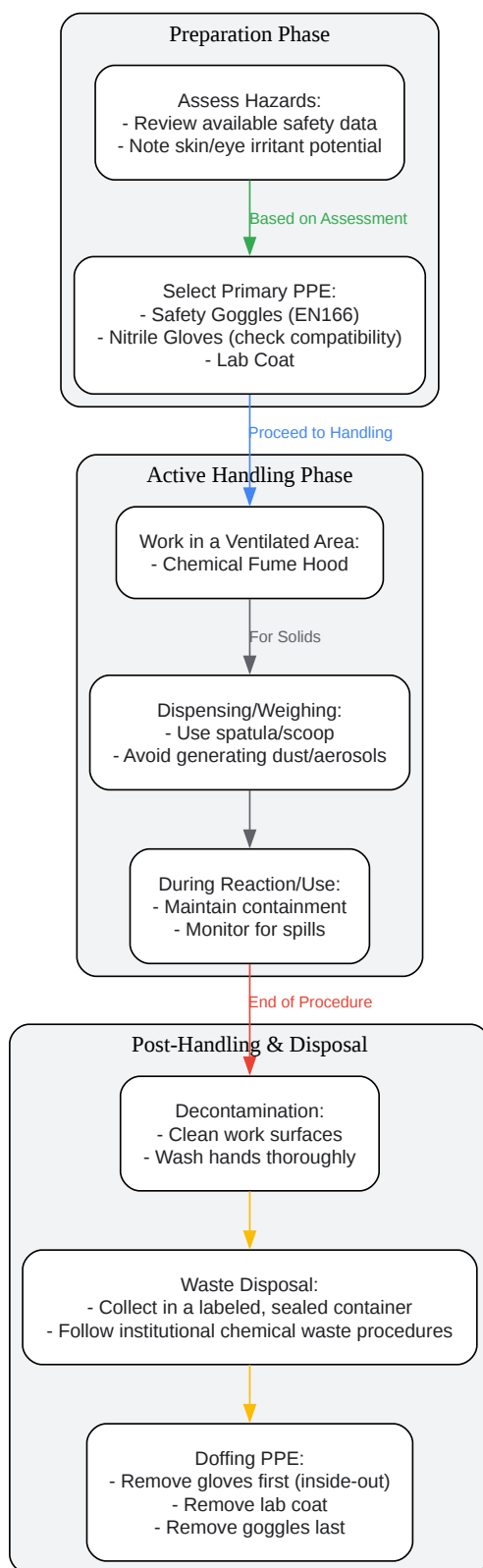
Hazard Summary

The primary hazards associated with compounds structurally similar to **Methyl 1-hydroxy-4-oxocyclohexaneacetate** are skin and eye irritation. Ingestion may also be harmful. The following table summarizes the GHS hazard classifications for a related compound, Methyl 2-(4-hydroxycyclohexyl)acetate, to provide an indication of potential hazards.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	Warning	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE) Protocol

Consistent and proper use of Personal Protective Equipment (PPE) is the most critical line of defense against potential exposure. The following workflow outlines the selection and use of PPE when handling **Methyl 1-hydroxy-4-oxocyclohexaneacetate**.



[Click to download full resolution via product page](#)

Figure 1: Personal Protective Equipment (PPE) workflow for handling **Methyl 1-hydroxy-4-oxocyclohexaneacetate**.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the appropriate PPE as outlined in the diagram above: chemical safety goggles, nitrile gloves, and a lab coat.
- Handling:
 - Conduct all manipulations of the compound within the chemical fume hood to minimize inhalation exposure.
 - When transferring the substance, use appropriate tools (e.g., spatula, scoop) to avoid direct contact.
 - Avoid creating dust or aerosols. If the substance is a powder, handle it gently.
 - Keep containers of the chemical closed when not in use.
- In Case of a Spill:
 - For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for disposal.
 - For a large spill, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

- Chemical Waste: All waste containing **Methyl 1-hydroxy-4-oxocyclohexaneacetate** should be considered chemical waste.
- Containers: Collect all contaminated materials (e.g., gloves, absorbent pads, empty containers) in a designated, sealed, and clearly labeled waste container.
- Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance. Do not dispose of this chemical down the drain.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-(4-hydroxycyclohexyl)acetate | C₉H₁₆O₃ | CID 12698499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 2-(4-oxocyclohexyl)acetate | C₉H₁₄O₃ | CID 21249113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 1-hydroxy-4-oxocyclohexaneacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156757#personal-protective-equipment-for-handling-methyl-1-hydroxy-4-oxocyclohexaneacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com